

Stability and Storage of 2,3,5-Tribromopyridine: A Technical Guide

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Compound of Interest

Compound Name: 2,3,5-Tribromopyridine

Cat. No.: B189629

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the stability and recommended storage conditions for **2,3,5-Tribromopyridine**. Aimed at professionals in research and drug development, this document outlines the best practices for handling and storing this compound to ensure its integrity and purity over time. Due to a lack of extensive publicly available quantitative stability data for **2,3,5-Tribromopyridine**, this guide also furnishes a detailed, representative experimental protocol for conducting stability studies to generate such data.

Physicochemical Properties and Stability Profile

2,3,5-Tribromopyridine is a white to pale yellow crystalline powder. Key physicochemical properties are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₅ H ₂ Br ₃ N	[1] [2]
Molecular Weight	315.80 g/mol	[1]
Melting Point	120-123°C	[1]
Boiling Point	Decomposes before boiling	[1]
Solubility	Soluble in Dichloromethane (DCM), Tetrahydrofuran (THF), and Dimethylformamide (DMF); insoluble in water.	[1]
Hygroscopicity	Hygroscopic	[1]

The stability of **2,3,5-Tribromopyridine** is influenced by several factors, primarily temperature, moisture, and light. Being a hygroscopic compound, exposure to ambient humidity should be minimized to prevent degradation.[\[1\]](#) It is also thermally sensitive and will decompose before reaching its boiling point.[\[1\]](#)

Recommended Storage and Handling Conditions

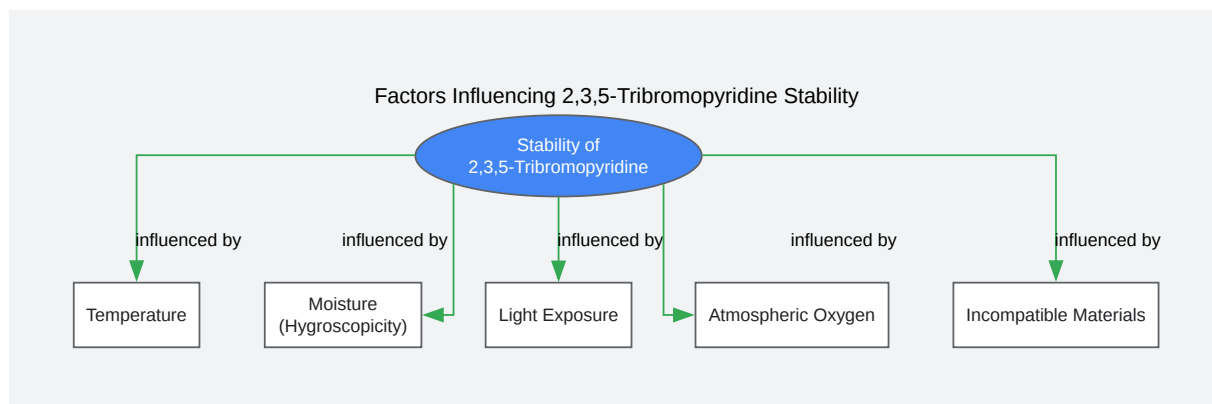
To maintain the quality and stability of **2,3,5-Tribromopyridine**, the following storage and handling conditions are recommended:

Condition	Recommendation	Rationale
Temperature	Store in a cool, dry place. Specifically, refrigeration at 0-8°C is advised.[2]	To minimize thermal degradation.
Atmosphere	Store under an inert atmosphere, such as nitrogen. [1]	To prevent oxidation and reaction with atmospheric moisture.
Container	Keep in a tightly sealed container. For larger quantities, 25 kg sealed aluminum foil bags with desiccant are standard.[1]	To protect from moisture and air.
Light	Store in a light-resistant container.	Although specific photostability data is unavailable, it is a general best practice for complex organic molecules.
Handling	Use in a well-ventilated area. Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. Wash hands thoroughly after handling.	To avoid inhalation and skin contact.

Potential Degradation Pathways

While specific degradation pathways for **2,3,5-Tribromopyridine** have not been extensively elucidated in the public domain, substituted pyridines can undergo degradation through various mechanisms. Halogenated pyridines, in general, are more resistant to electrophilic attack than pyridine itself. Potential degradation could be initiated by nucleophilic attack or through photochemical reactions. One patented method describes the dehalogenation of halogenated pyridine compounds through a catalytic process.

The following diagram illustrates the factors that can influence the stability of **2,3,5-Tribromopyridine**.



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Caption: Factors Influencing **2,3,5-Tribromopyridine** Stability.

Experimental Protocol: Forced Degradation Study

Forced degradation studies are essential for establishing the intrinsic stability of a drug substance and identifying potential degradation products. The following is a representative protocol for conducting a forced degradation study on **2,3,5-Tribromopyridine**.

4.1. Objective

To evaluate the stability of **2,3,5-Tribromopyridine** under various stress conditions, including acid and base hydrolysis, oxidation, heat, and photolysis.

4.2. Materials and Methods

- Apparatus:
 - High-Performance Liquid Chromatography (HPLC) system with a UV detector

- pH meter
- Analytical balance
- Water bath
- Hot air oven
- Photostability chamber
- Volumetric flasks and pipettes
- Reagents:
 - **2,3,5-Tribromopyridine** reference standard
 - HPLC grade acetonitrile and water
 - Hydrochloric acid (HCl)
 - Sodium hydroxide (NaOH)
 - Hydrogen peroxide (H₂O₂)

4.3. Procedure

- Preparation of Stock Solution: Prepare a stock solution of **2,3,5-Tribromopyridine** in a suitable solvent (e.g., acetonitrile or a mixture of acetonitrile and water) at a concentration of approximately 1 mg/mL.
- Stress Conditions:
 - Acid Hydrolysis: To 1 mL of the stock solution, add 1 mL of 0.1 N HCl. Keep the solution at 60°C for 24 hours.
 - Base Hydrolysis: To 1 mL of the stock solution, add 1 mL of 0.1 N NaOH. Keep the solution at 60°C for 24 hours.

- Oxidative Degradation: To 1 mL of the stock solution, add 1 mL of 3% H₂O₂. Keep the solution at room temperature for 24 hours, protected from light.
- Thermal Degradation: Place a solid sample of **2,3,5-Tribromopyridine** in a hot air oven at 80°C for 48 hours.
- Photolytic Degradation: Expose a solid sample and a solution of **2,3,5-Tribromopyridine** to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200-watt hours/square meter in a photostability chamber.
- Sample Analysis: After the specified exposure times, neutralize the acidic and basic samples. Dilute all samples to a suitable concentration with the mobile phase and analyze by a validated stability-indicating HPLC method. The purity of **2,3,5-Tribromopyridine** is commonly determined by HPLC.[\[1\]](#)

4.4. HPLC Method Parameters (Example)

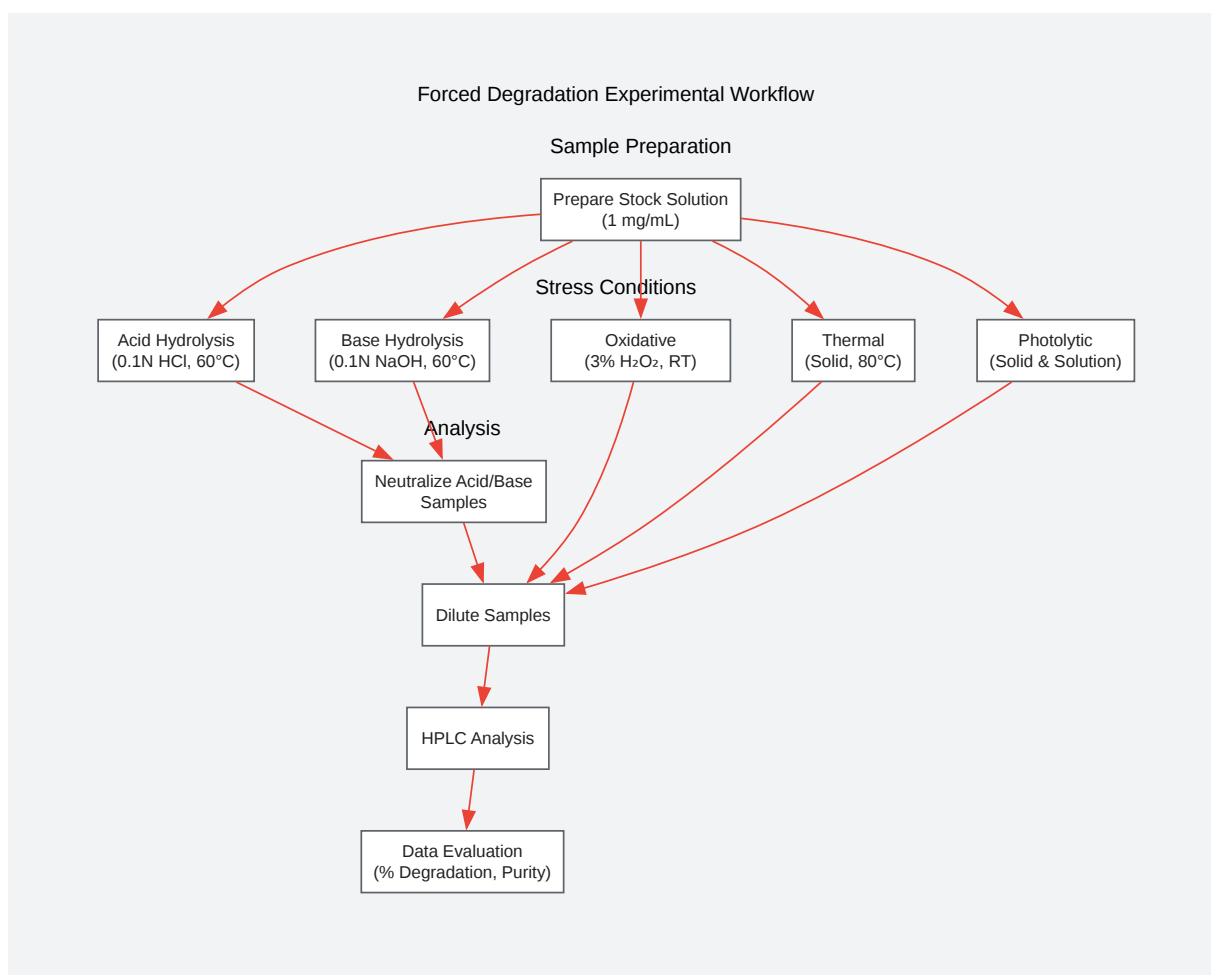
Parameter	Condition
Column	C18 (e.g., 4.6 x 250 mm, 5 µm)
Mobile Phase	Acetonitrile and water gradient
Flow Rate	1.0 mL/min
Detection	UV at a suitable wavelength (e.g., 254 nm)
Injection Volume	10 µL
Column Temperature	30°C

4.5. Data Evaluation

- Calculate the percentage of degradation by comparing the peak area of the parent compound in the stressed samples to that in an unstressed control sample.
- Evaluate the peak purity of the parent compound in the stressed samples to ensure the analytical method is stability-indicating.

- Identify and characterize any significant degradation products using techniques such as mass spectrometry (MS).

The following diagram outlines the experimental workflow for a forced degradation study.



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Caption: Forced Degradation Experimental Workflow.

Conclusion

While **2,3,5-Tribromopyridine** is a stable compound when stored under the recommended conditions, its hygroscopic nature and thermal sensitivity necessitate careful handling and storage to prevent degradation. Adherence to the guidelines outlined in this document will help ensure the long-term integrity of the compound for research and development purposes. The provided experimental protocol for forced degradation studies offers a robust framework for generating specific stability data to further understand the degradation profile of **2,3,5-Tribromopyridine** and to develop stability-indicating analytical methods.

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